

# Solubility of "Benzyl isoamyl ether" in water and organic solvents

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## Compound of Interest

Compound Name: Benzyl isoamyl ether

Cat. No.: B1672212

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An In-depth Technical Guide to the Solubility of **Benzyl Isoamyl Ether**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Benzyl Isoamyl Ether** in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work.

## Physicochemical Properties of Benzyl Isoamyl Ether

**Benzyl isoamyl ether** is a colorless liquid with a characteristic floral, fruity odor.<sup>[1]</sup> It is a non-polar compound, a characteristic that largely dictates its solubility behavior.<sup>[2][3]</sup>

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O	<sup>[4][5]</sup>
Molecular Weight	178.27 g/mol	<sup>[4]</sup>
Boiling Point	235-238 °C	<sup>[1][6]</sup>
Density	~0.91 g/cm <sup>3</sup>	<sup>[1][6]</sup>
LogP (Octanol/Water Partition Coefficient)	3.725 (estimated)	<sup>[1]</sup>

## Aqueous Solubility

**Benzyl isoamyl ether** is classified as being practically insoluble in water.<sup>[6][7]</sup> This low aqueous solubility is consistent with its non-polar chemical structure, which includes a large hydrophobic benzyl group and an isoamyl chain.

A quantitative, though estimated, value for its water solubility is available:

Solvent	Temperature	Solubility
Water	25 °C	41.57 mg/L (estimated)

This low solubility necessitates specific methodologies for accurate measurement, as detailed in the experimental protocols section.

## Solubility in Organic Solvents

As a relatively non-polar ether, **Benzyl Isoamyl Ether** is generally soluble in most organic solvents.<sup>[2][3]</sup> Qualitative assessments confirm its solubility in alcohols and materials used in perfumery.<sup>[1][6][7]</sup> While specific quantitative data across a broad spectrum of organic solvents is not readily available in published literature, its miscibility can be inferred from the behavior of structurally similar ethers. For instance, the related compound isoamyl ether is miscible with alcohol, chloroform, and diethyl ether.<sup>[8]</sup>

Based on the principle of "like dissolves like," **Benzyl Isoamyl Ether** is expected to be miscible or highly soluble in the following common organic solvents:

- Alcohols (e.g., Ethanol, Methanol)
- Ethers (e.g., Diethyl ether, Tetrahydrofuran)
- Chlorinated Solvents (e.g., Dichloromethane, Chloroform)
- Aromatic Hydrocarbons (e.g., Toluene, Benzene)
- Esters (e.g., Ethyl acetate)

- Ketones (e.g., Acetone)
- Aliphatic Hydrocarbons (e.g., Hexane, Heptane) - solubility may be slightly lower compared to more polar organic solvents.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical in various research and development phases.

Below are detailed methodologies for assessing the solubility of substances like **Benzyl Isoamyl Ether**.

### Aqueous Solubility Determination (OECD Guideline 105)

For substances with low aqueous solubility, the Flask Method and the Column Elution Method are internationally recognized standard procedures.

This method is suitable for substances with a solubility above  $10^{-2}$  g/L.

Principle: A supersaturated solution of the substance in water is agitated at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined after separation of the undissolved portion.

Apparatus:

- Constant temperature bath or shaker
- Flasks with stoppers
- Centrifuge or filtration apparatus (e.g., syringe filters with a non-adsorbing membrane)
- Analytical instrument for quantification (e.g., GC-MS, HPLC-UV)

Procedure:

- Add an excess amount of **Benzyl Isoamyl Ether** to a flask containing deionized water.
- Place the flask in a constant temperature bath or shaker set to the desired temperature (e.g., 25 °C).

- Agitate the mixture for a sufficient duration to reach equilibrium. A preliminary test can determine the necessary time, but 24 to 48 hours is common.
- After agitation, allow the mixture to stand to let the phases separate. For emulsions or fine dispersions, centrifugation or filtration is necessary to separate the aqueous phase from the excess undissolved ether.
- Carefully sample the aqueous phase.
- Analyze the concentration of **Benzyl Isoamyl Ether** in the sample using a validated analytical method.
- Repeat the sampling and analysis at different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached (i.e., the concentration is no longer increasing).

This method is particularly suitable for substances with a solubility below  $10^{-2}$  g/L.

Principle: A column is packed with an inert support material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored over time until it reaches a plateau, which represents the saturation solubility.

Apparatus:

- Glass column with a thermostat jacket
- Inert support material (e.g., glass beads, silica gel)
- Metering pump
- Fraction collector
- Analytical instrument for quantification

Procedure:

- Coat the inert support material with an excess of **Benzyl Isoamyl Ether**. This can be achieved by dissolving the ether in a volatile solvent, mixing with the support, and then

evaporating the solvent.

- Pack the coated support material into the column.
- Pump deionized water through the column at a low and constant flow rate.
- Collect fractions of the eluate at regular intervals using a fraction collector.
- Analyze the concentration of **Benzyl Isoamyl Ether** in each fraction.
- Plot the concentration versus the volume or time. The concentration will increase and then plateau. The concentration at the plateau corresponds to the aqueous solubility.

## Organic Solvent Miscibility/Solubility Determination

A common and straightforward method for determining miscibility is through visual observation.

Principle: The two liquids are mixed in a defined ratio and observed for the formation of a single homogeneous phase or multiple phases.

Apparatus:

- Glass test tubes or vials with closures
- Calibrated pipettes

Procedure:

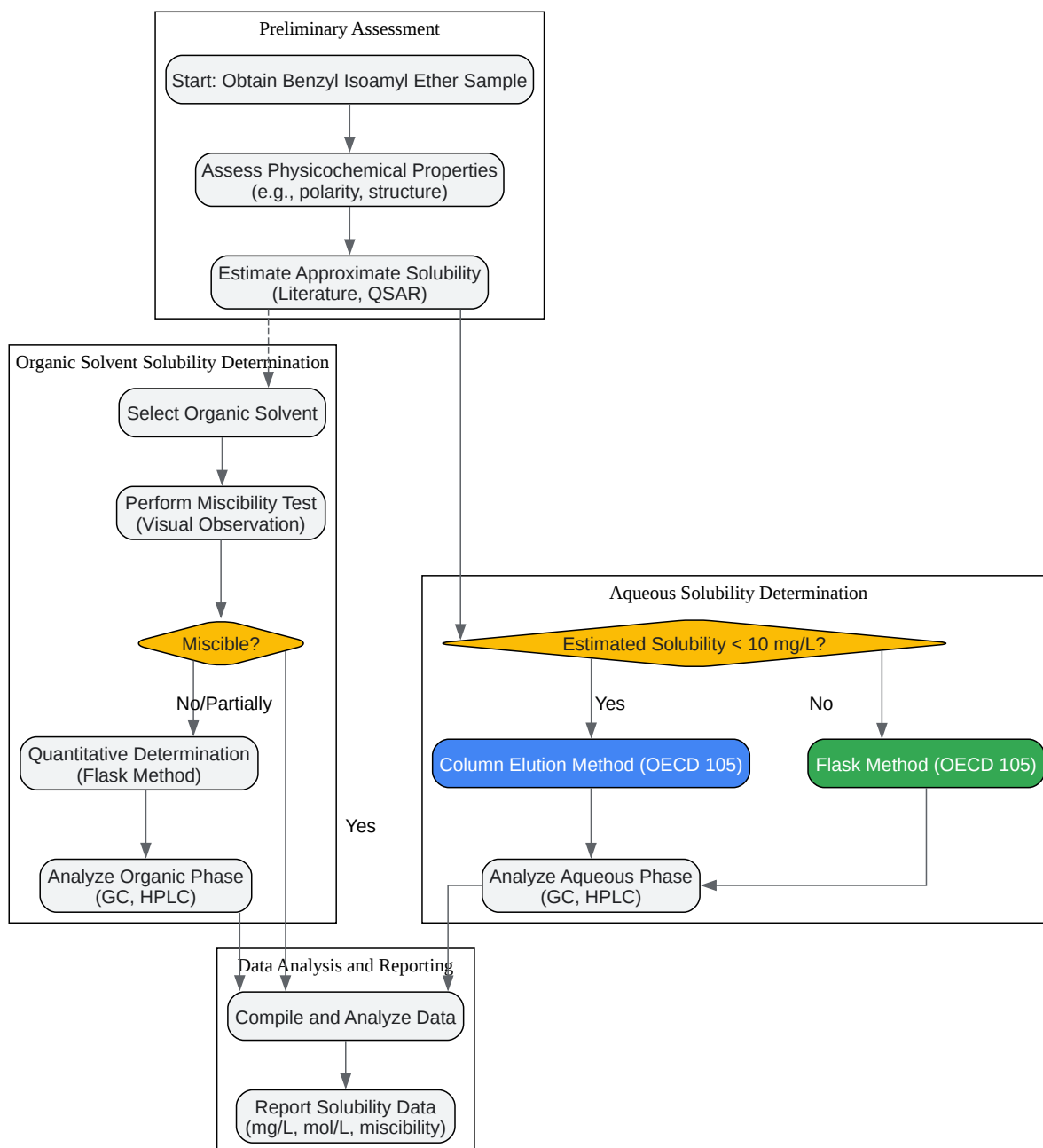
- Add a known volume (e.g., 1 mL) of the organic solvent to a clean, dry test tube.
- Add an equal volume of **Benzyl Isoamyl Ether** to the same test tube.
- Close the test tube and agitate the mixture by inversion or gentle vortexing.
- Allow the mixture to stand and observe.
  - Miscible: A single, clear, and homogeneous phase is observed.
  - Immiscible: Two distinct layers are formed.

- Partially Miscible: The mixture appears cloudy or forms a single phase only after the addition of a certain amount of one component.

To obtain a more quantitative solubility value in an organic solvent, a similar procedure to the aqueous flask method can be employed, followed by analysis with a suitable analytical technique.

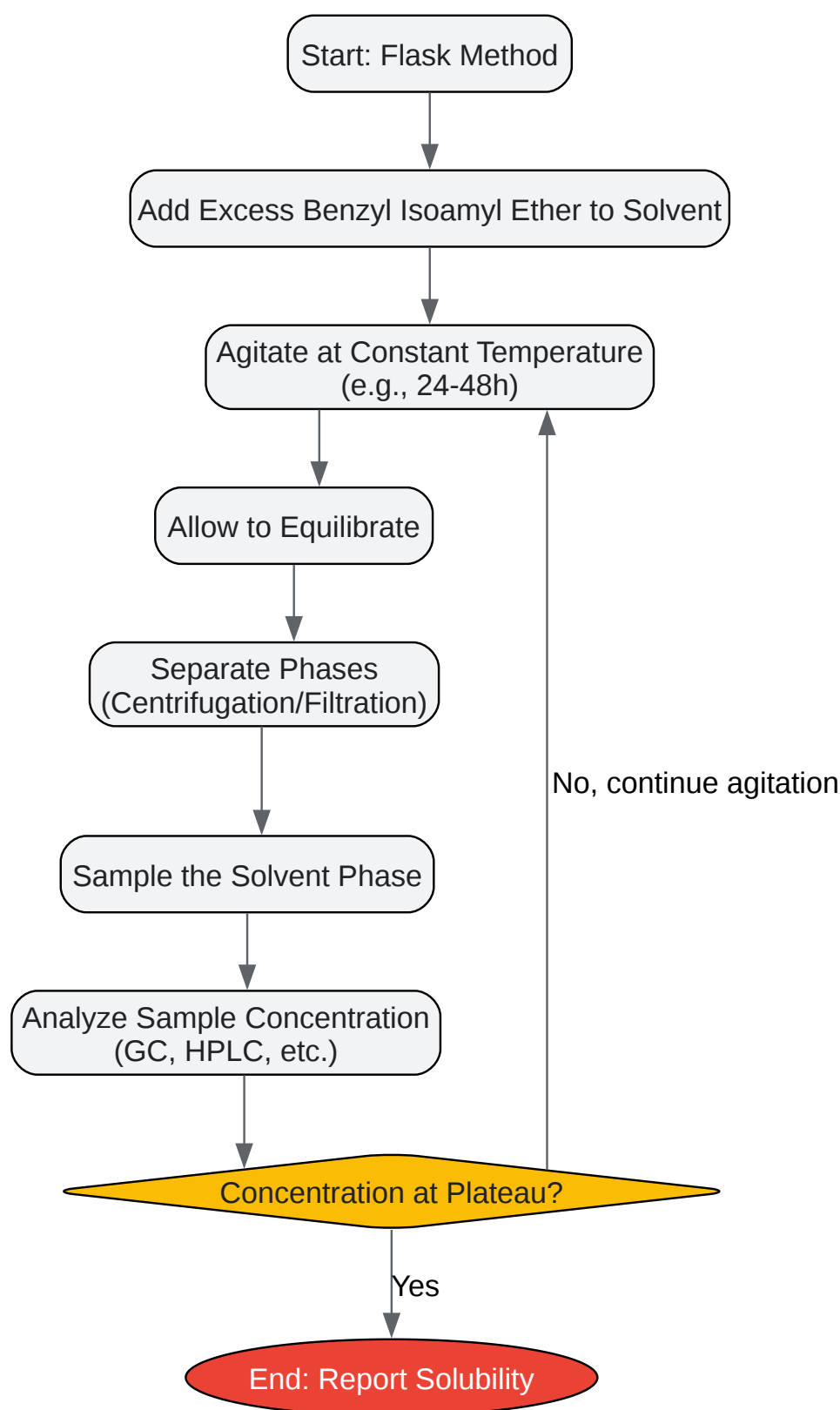
## Visualized Workflows and Logical Relationships

The following diagrams, created using the DOT language, illustrate the decision-making process and workflows for solubility determination.



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Caption: Workflow for Determining the Solubility of **Benzyl Isoamyl Ether**.



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Caption: Detailed Workflow for the Flask Method of Solubility Determination.



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